

Essential Safety and Logistical Information for Handling Methyl 12-methyltridecanoate

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Compound of Interest

Compound Name: Methyl 12-methyltridecanoate

Cat. No.: B164420

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For researchers, scientists, and drug development professionals, adherence to rigorous safety protocols is paramount. This document provides comprehensive guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for handling **Methyl 12-methyltridecanoate**, ensuring a safe laboratory environment.

Physical and Chemical Properties

A summary of the key quantitative data for **Methyl 12-methyltridecanoate** is presented below.

Property	Value
Molecular Formula	C15H30O2[1][2][3][4]
Molecular Weight	242.40 g/mol [1][2][3][4]
CAS Number	5129-58-8[1][3][4]
Physical State	Liquid[3]
Purity	>98%[1]
Storage Temperature	2 - 8 °C (Recommended)[5][6]

Operational Plan: Step-by-Step Handling Procedures

While **Methyl 12-methyltridecanoate** is not classified as a hazardous substance, standard laboratory best practices should be followed to minimize exposure and ensure safety.[\[1\]](#)

1. Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when heating the substance or if aerosols may be generated.[\[5\]](#)[\[7\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear safety glasses with side shields or chemical splash goggles to prevent eye contact.[\[5\]](#)[\[8\]](#)
- Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile) tested according to EN 374.[\[5\]](#) Gloves should be inspected before use and disposed of properly after handling.
- Skin and Body Protection: A standard laboratory coat is required. For operations with a higher risk of splashing, a chemical-resistant apron may be necessary.
- Respiratory Protection: Generally not required under normal handling conditions with adequate ventilation.[\[5\]](#) If mists or aerosols are generated, use a respirator with an appropriate organic vapor cartridge (Type A).[\[5\]](#)

3. Handling Procedures:

- Avoid direct contact with skin, eyes, and clothing.[\[7\]](#)
- Avoid inhalation of any fumes, vapors, or mists.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[7\]](#)
- Wash hands thoroughly after handling the substance.[\[7\]](#)
- Keep away from food, drink, and animal feedingstuffs.[\[5\]](#)[\[6\]](#)

4. Storage:

- Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[7\]](#)

- Keep away from oxidizing agents and other incompatible materials.[1]
- The recommended storage temperature is between 2–8 °C.[5][6]

Disposal Plan: Waste Management Protocol

Proper disposal of chemical waste is crucial for environmental safety and regulatory compliance.

1. Waste Classification:

- **Methyl 12-methyltridecanoate** is not classified as hazardous waste.[1] However, local, state, and federal regulations must be followed for chemical disposal.[1][7]

2. Spill and Leak Cleanup:

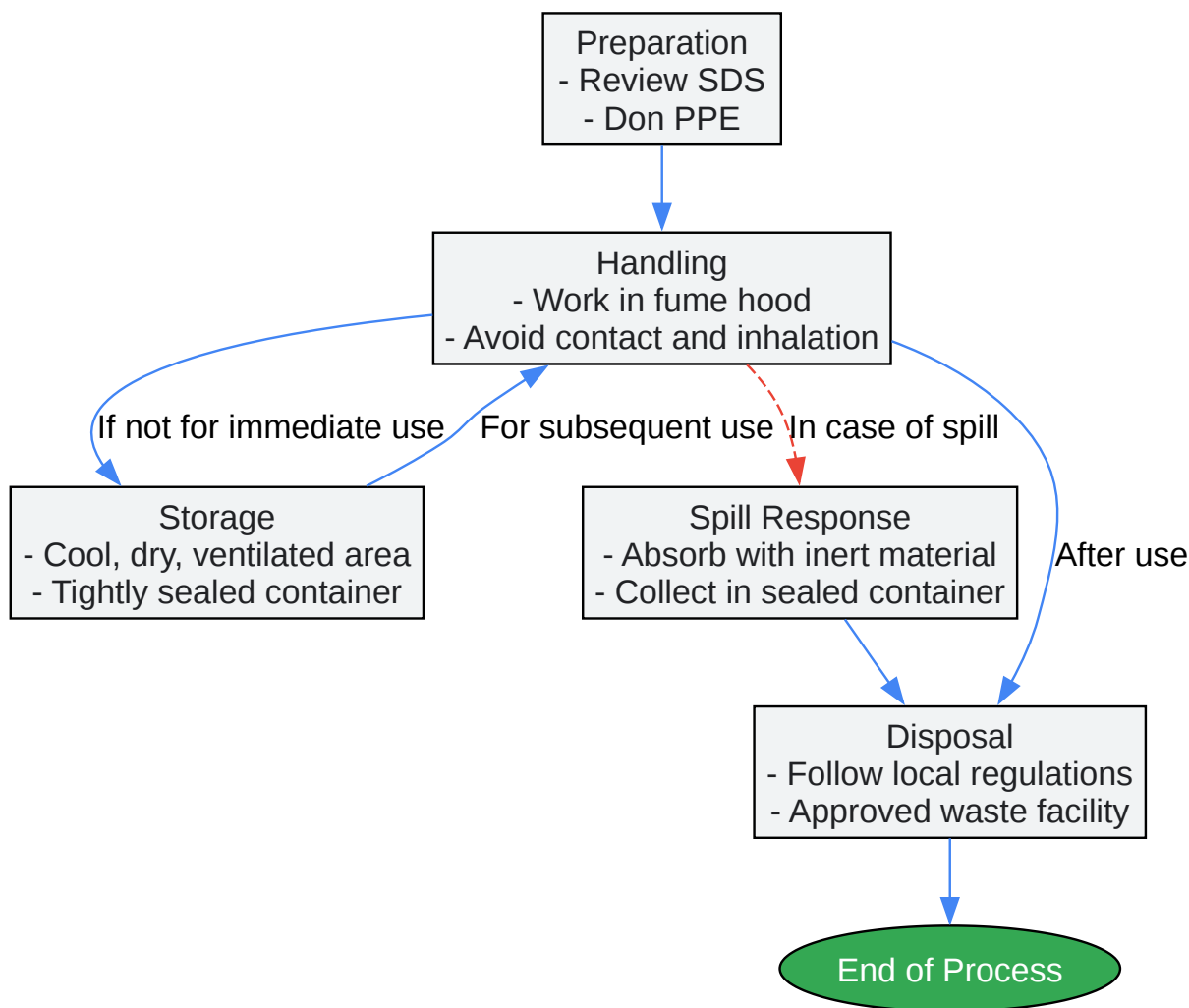
- In case of a spill, absorb the material with a suitable non-combustible absorbent (e.g., sand, earth, or vermiculite).[7][8]
- Use non-sparking tools to collect the absorbed material.[8]
- Place the collected waste into a properly labeled, sealed container for disposal.[5][7]
- Ventilate the affected area.[5]

3. Final Disposal:

- Recycling of this product is not common.[1]
- Dispose of the waste material at an approved waste disposal facility. This may involve sending it to a landfill or a chemical incinerator.[1][7]
- Do not allow the substance to enter drains, sewers, or watercourses.[9]

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **Methyl 12-methyltridecanoate** in a laboratory setting.



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Caption: Workflow for Handling **Methyl 12-methyltridecanoate**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Methyl 12-methyltridecanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164420#personal-protective-equipment-for-handling-methyl-12-methyltridecanoate]

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